

# Proper Disposal of NSC666715 (Rucaparib): A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: NSC666715

Cat. No.: B1680242

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

The proper disposal of the antineoplastic agent **NSC666715**, chemically identified as Rucaparib, is crucial for maintaining laboratory safety, protecting personnel, and ensuring environmental compliance. Rucaparib is classified as a hazardous substance with potential reproductive toxicity, acute oral toxicity, and skin and eye irritation. Therefore, it must be managed as hazardous cytotoxic waste. Under no circumstances should this compound or any contaminated materials be disposed of in regular trash or down the sanitary sewer system.

## Personal Protective Equipment (PPE) and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle Rucaparib with appropriate personal protective equipment to prevent exposure.

PPE Item	Specification
Gloves	Chemical-resistant nitrile gloves. Double-gloving is recommended.
Eye Protection	Safety glasses with side shields or chemical splash goggles.
Lab Coat/Gown	A disposable, low-permeability gown should be worn.
Respiratory Protection	A NIOSH-approved respirator is necessary when handling the powder form or when there is a risk of aerosolization. All handling of the solid compound should be performed in a certified chemical fume hood.

## Step-by-Step Disposal Protocol

Adherence to the following procedural steps is mandatory for the safe disposal of Rucaparib and associated waste.

### Step 1: Waste Segregation

All items that have come into direct contact with Rucaparib are considered hazardous waste and must be segregated at the point of generation. This includes:

- Unused or expired pure compound (powder).
- Solutions containing Rucaparib.
- Contaminated laboratory consumables (e.g., vials, pipette tips, flasks, tubes, weigh boats).
- Contaminated PPE (e.g., gloves, disposable gowns, bench paper).
- Materials used for spill cleanup.

### Step 2: Waste Containment and Labeling

Proper containment and clear labeling are critical for safe storage and transport.

- **Solid Waste:** Collect all contaminated solid waste in a designated, puncture-resistant container with a secure lid. The container should be lined with a heavy-duty plastic bag.
- **Liquid Waste:** Collect all aqueous and solvent-based solutions containing Rucaparib in a dedicated, leak-proof, and chemically compatible container. This container should be clearly marked and stored in secondary containment to prevent spills.
- **Sharps Waste:** Needles, syringes, and other contaminated sharps must be placed directly into a designated sharps container for hazardous chemical waste. Do not recap, bend, or break needles.
- **Labeling:** All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "Rucaparib (**NSC666715**)," and the appropriate hazard pictograms (e.g., health hazard, exclamation mark).

### Step 3: Decontamination of "Empty" Containers

Containers that held pure Rucaparib must be decontaminated before disposal.

- Triple-rinse the container with a suitable solvent (e.g., methanol or ethanol).
- Collect the rinsate as hazardous liquid waste.
- After triple-rinsing and allowing it to air dry, deface the original label.
- Dispose of the decontaminated container as directed by your institution's Environmental Health and Safety (EHS) department.

### Step 4: Storage

Store all sealed and labeled hazardous waste containers in a designated and secure satellite accumulation area within the laboratory. This area should be away from general laboratory traffic and incompatible materials.

### Step 5: Final Disposal

The final disposal of Rucaparib waste must be handled by your institution's EHS department or a licensed hazardous waste contractor. The required method of disposal is high-temperature incineration to ensure the complete destruction of the cytotoxic compound.<sup>[1]</sup> Do not attempt to transport or dispose of this waste through any other means.

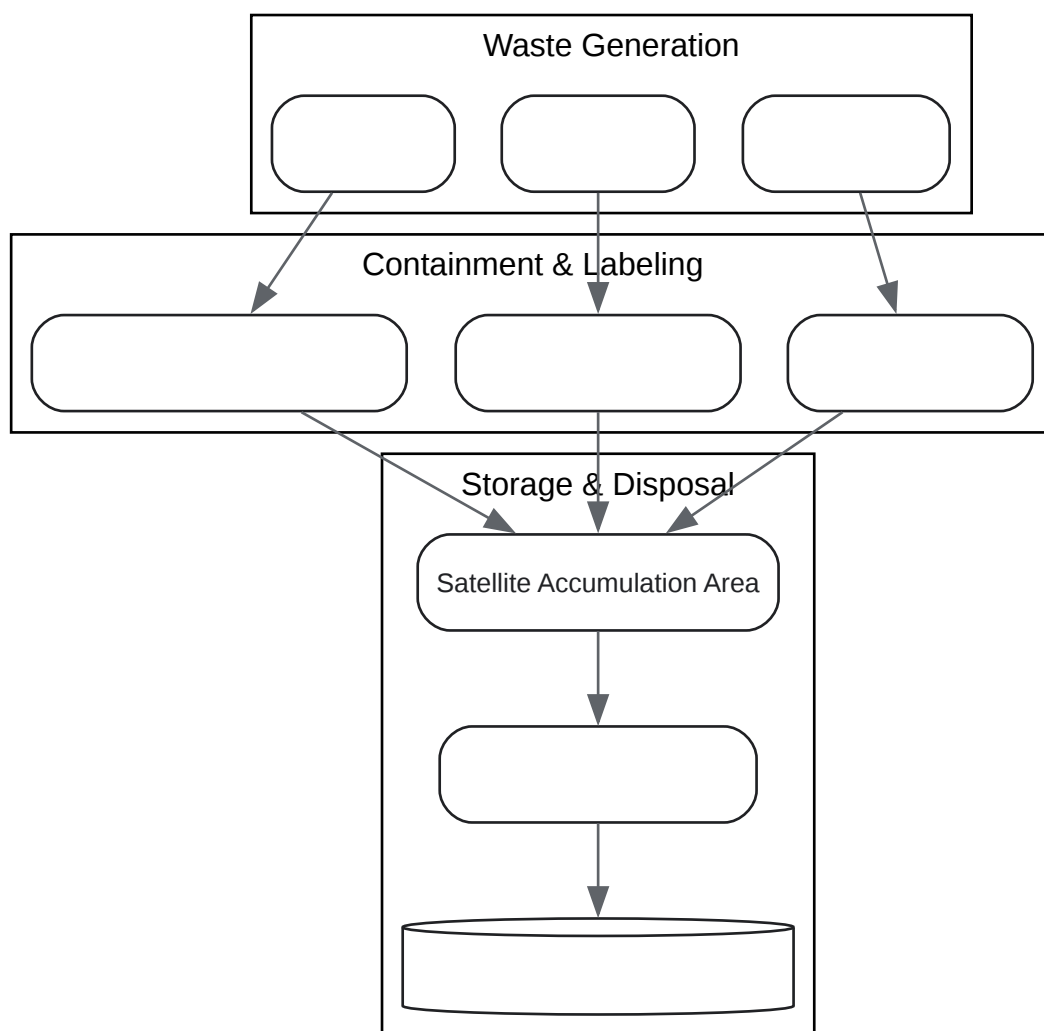
## Hazard Classification and Disposal Summary

The following table summarizes the key hazard classifications for Rucaparib (**NSC666715**) and their implications for disposal.<sup>[2]</sup><sup>[3]</sup>

Hazard Classification	GHS Category	Relevance to Disposal
Reproductive Toxicity	Category 2	Mandates handling as hazardous waste to prevent exposure and environmental contamination. <sup>[2]</sup> <sup>[3]</sup>
Acute Toxicity (Oral)	Category 4	Reinforces the need for strict containment to prevent accidental ingestion. <sup>[2]</sup>
Skin Irritation	Category 2	Requires the use of appropriate PPE to prevent skin contact. <sup>[2]</sup>
Eye Irritation	Category 2A	Requires the use of eye protection to prevent serious eye irritation. <sup>[2]</sup>
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory Irritation)	Necessitates handling in a ventilated enclosure to prevent inhalation. <sup>[2]</sup>

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of Rucaparib.



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Caption: Logical workflow for the disposal of Rucaparib (**NSC666715**).

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## References

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